

Personal protective equipment for handling 4-Nitrochalcone

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Compound of Interest

Compound Name: 4-Nitrochalcone

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Essential Safety and Handling Guide for 4-Nitrochalcone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Nitrochalcone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **4-Nitrochalcone**
- CAS Number: 1222-98-6
- Molecular Formula: $C_{15}H_{11}NO_3$
- Appearance: Yellow crystalline powder.[\[1\]](#)[\[2\]](#)

Hazard Identification and Toxicology

4-Nitrochalcone is a chemical that requires careful handling due to its potential health effects. While the toxicological properties have not been fully investigated, it is known to cause irritation to the eyes, skin, and respiratory tract.[\[1\]](#)

Potential Health Effects:

- Eye Contact: May cause eye irritation.[1]
- Skin Contact: May cause skin irritation.[1][3][4]
- Inhalation: May cause respiratory tract irritation.[1]
- Ingestion: May cause irritation of the digestive tract.[1]

The following table summarizes the key quantitative safety data available for **4-Nitrochalcone**.

Parameter	Value	Reference
LD50 (Oral, Mouse)	> 3,000 mg/kg	[1][2]
Melting Point	158 - 164 °C	[2][5]

Operational Plan: From Receipt to Disposal

This section outlines the standard operating procedure for handling **4-Nitrochalcone** in a laboratory environment.

Engineering Controls and Personal Protective Equipment (PPE)

To minimize the risk of exposure, appropriate engineering controls and personal protective equipment are mandatory.

- Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to minimize dust generation and accumulation.[1][6]
 - Facilities should be equipped with an eyewash station and a safety shower.[1]
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear chemical safety goggles or glasses that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard

EN166.[1]

- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) to prevent skin exposure.[1][7]
 - Clothing: Wear a lab coat or other protective clothing to minimize skin contact.[1]
- Respiratory Protection: If working outside of a fume hood or if dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1][2]

Handling and Experimental Protocol

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][2]
- Keep away from strong oxidizing agents.[1]

Weighing and Preparation of Solutions:

- Perform all weighing and solution preparation inside a chemical fume hood.
- To minimize dust, handle the powder gently. Do not pour directly from a large container to a small one if it is likely to create dust. Use a spatula.
- Place a weigh boat on the balance and tare.
- Carefully transfer the desired amount of **4-Nitrochalcone** to the weigh boat using a clean spatula.
- Record the weight and carefully transfer the powder to a suitable vessel for dissolution.
- Add the solvent slowly to avoid splashing.
- Ensure the container is tightly sealed after use.

During the Experiment:

- Avoid contact with eyes, skin, and clothing.[1]
- Wash hands thoroughly after handling.[1]

Emergency Procedures

In the event of an accidental exposure or spill, follow these procedures immediately.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[1]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek medical attention.[1]
- Spills:
 - Evacuate the area.
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, sweep or vacuum up the material and place it into a suitable, labeled container for disposal.[1][6]
 - Avoid generating dusty conditions.[1][6]

Disposal Plan

All waste containing **4-Nitrochalcone** must be treated as chemical waste.

- Solid Waste:

- Collect any unused **4-Nitrochalcone** powder and contaminated materials (e.g., weigh boats, gloves, paper towels) in a clearly labeled, sealed container for hazardous waste.
- Liquid Waste:
 - Collect any solutions containing **4-Nitrochalcone** in a labeled, sealed container for hazardous liquid waste. Do not pour down the drain.[2]
- Disposal:
 - Dispose of all waste in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Workflow for Safe Handling of 4-Nitrochalcone

The following diagram illustrates the key steps for the safe handling of **4-Nitrochalcone** in a laboratory setting.



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Caption: Workflow for the safe handling of **4-Nitrochalcone**.

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